

# Application Notes and Protocols: 6-Hydrazinylnicotinonitrile in the Preparation of Antifungal Agents

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## Compound of Interest

Compound Name: **6-Hydrazinylnicotinonitrile**

Cat. No.: **B027974**

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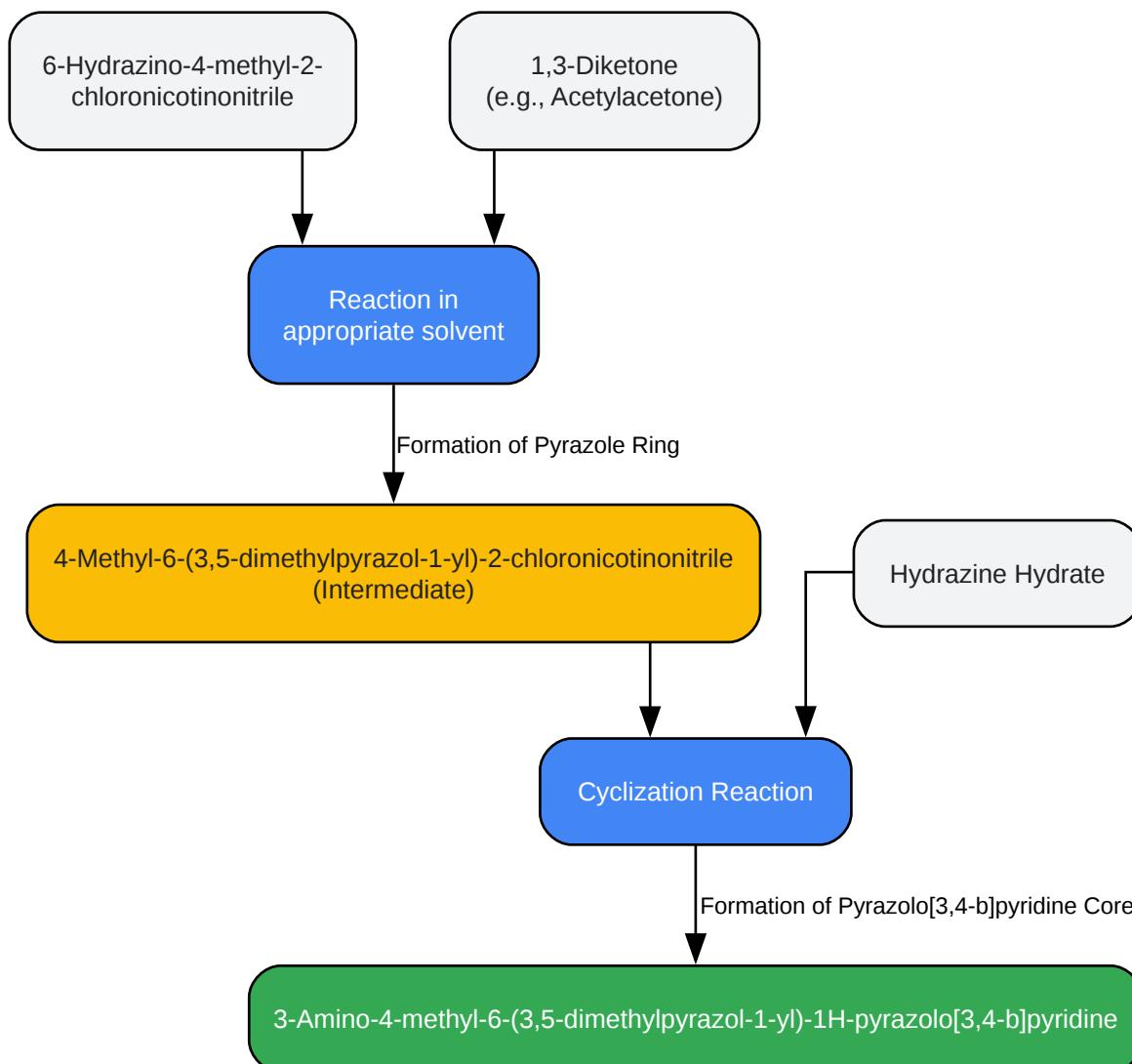
## Introduction

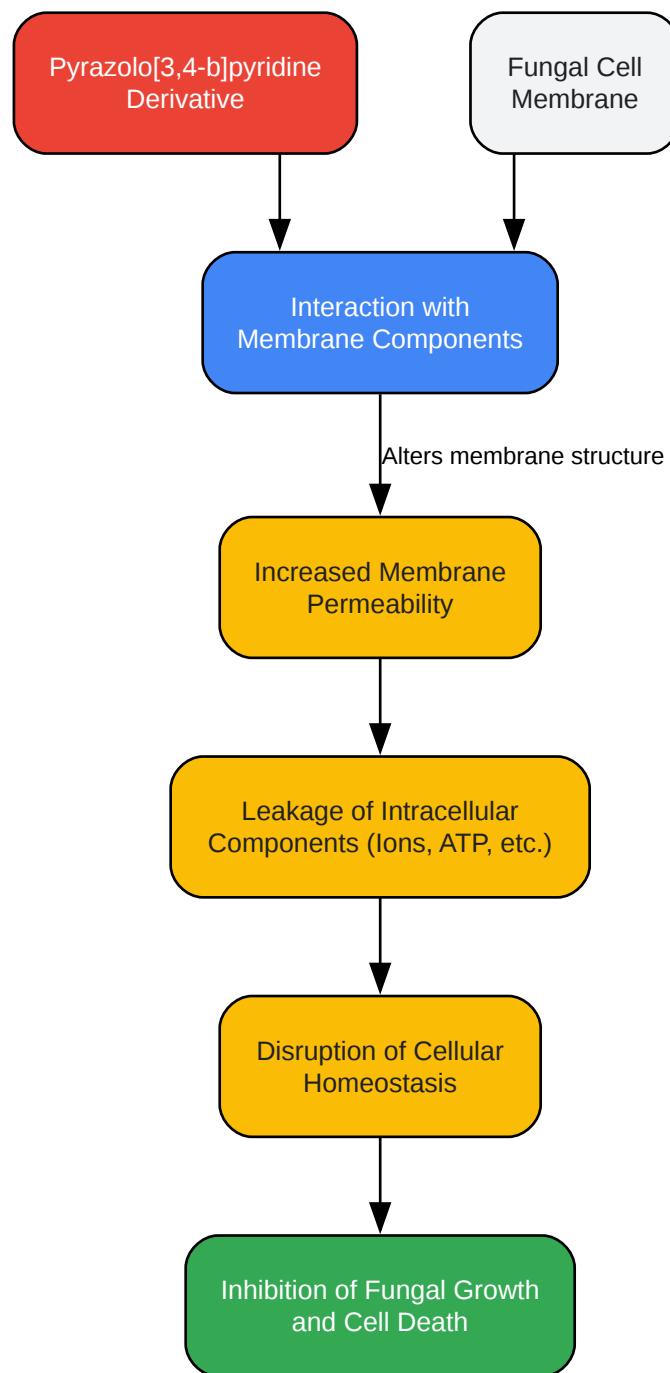
The emergence of drug-resistant fungal pathogens presents a significant challenge to global health. This necessitates the development of novel antifungal agents with unique mechanisms of action. Pyrazolo[3,4-b]pyridine derivatives have emerged as a promising class of heterocyclic compounds exhibiting a wide range of biological activities, including potent antifungal effects. A key starting material for the synthesis of these valuable scaffolds is **6-hydrazinylnicotinonitrile** and its derivatives. This document provides detailed application notes and experimental protocols for the synthesis of antifungal agents utilizing **6-hydrazinylnicotinonitrile**, along with a summary of their antifungal activity and insights into their mechanism of action.

## Synthesis of Antifungal Pyrazolo[3,4-b]pyridine Derivatives

A versatile and efficient method for the synthesis of substituted 3-amino-1H-pyrazolo[3,4-b]pyridines involves the reaction of **6-hydrazinylnicotinonitrile** derivatives with 1,3-dicarbonyl compounds, followed by cyclization.

## Experimental Workflow: Synthesis of 3-amino-6-pyrazolyl-1H-pyrazolo[3,4-b]pyridines



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